

In-Depth Technical Guide: Safety and Handling of Tetrakis(2-butoxyethyl) Orthosilicate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tetrakis(2-butoxyethyl) orthosilicate*

Cat. No.: *B103857*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of the safety protocols and handling precautions for **Tetrakis(2-butoxyethyl) orthosilicate** (CAS No. 18765-38-3). Adherence to these guidelines is crucial to ensure a safe laboratory environment and minimize potential risks associated with this compound.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is the foundation of its safe handling. The following table summarizes key data for **Tetrakis(2-butoxyethyl) orthosilicate**.

| Property | Value | Reference |
|---------------------|---------------------------------|--------------|
| Molecular Formula | C24H52O8Si | [1][2][3][4] |
| Molecular Weight | 496.75 g/mol | [1][3][4][5] |
| Appearance | Colorless to pale yellow liquid | [1][3][4] |
| Odor | Characteristic | [6] |
| Density | 0.970 g/cm ³ at 25°C | [1][3][4] |
| Boiling Point | 205°C at 1.3 mmHg | [1][3][4] |
| Flash Point | 92°C (closed cup) | [1][3][4][6] |
| Vapor Pressure | < 1 hPa at 20°C | [6] |
| Solubility in Water | Soluble (hydrolyzes) | [6] |
| Dynamic Viscosity | 6.5 mPa·s at 20°C | [6] |

Toxicological Data

Tetrakis(2-butoxyethyl) orthosilicate is classified as a skin irritant and may cause damage to organs (blood) through prolonged or repeated exposure if swallowed.[3][7] The following tables detail its acute toxicity profile.

Acute Oral Toxicity

| Test Organism | LD50 | Remarks |
|---------------|---------------|--|
| Rat | > 2,000 mg/kg | No deaths occurred at this concentration. The substance or mixture has no acute oral toxicity.[4][8][9] |
| Rat | > 5,000 mg/kg | Estimated value for a mixture containing the substance. Harmful effects not anticipated from swallowing small amounts. |

Acute Dermal Toxicity

| Test Organism | LD50 | Remarks |
|---------------|---------------|--|
| Rat | > 2,000 mg/kg | The substance or mixture has no acute dermal toxicity.[8][9] |
| Rabbit | 5,300 mg/kg | For a similar material (Tetra n-Butyl titanate).[4] |

Acute Inhalation Toxicity

| Test Organism | LC50 | Remarks |
|---------------|-------------------------------|---|
| Rat | > 22.6 mg/l (4 hours, vapour) | For a similar material (Octamethyltrisiloxane), no deaths occurred at this concentration. Brief exposure (minutes) to Tetrakis(2-butoxyethyl) orthosilicate is not likely to cause adverse effects. |
| Rat | 11 mg/l (4 hours, dust/mist) | For a similar material (Tetra n-Butyl titanate).[8] |

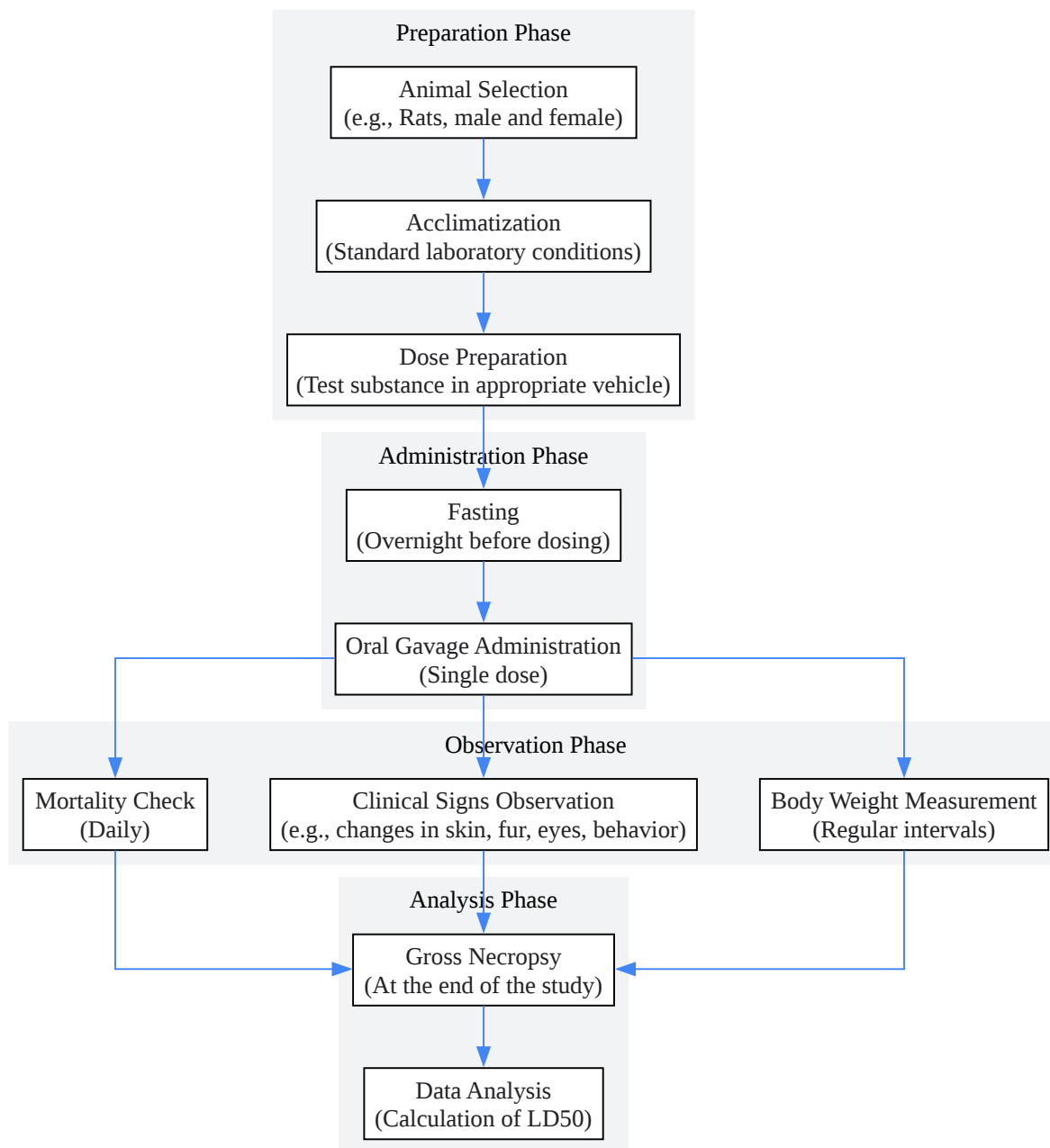
Ecotoxicity Data

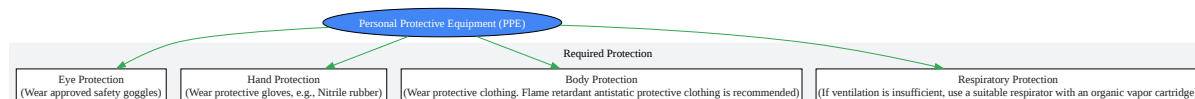
This substance is considered readily biodegradable. However, it is crucial to prevent its release into the environment.

| Test Type | Species | Result | Exposure Time | Guideline |
|---|--------------------------|------------------|---------------|-------------------------|
| Acute toxicity to fish | Danio rerio (zebra fish) | LC50 > 201 mg/L | 96 hours | OECD Test Guideline 203 |
| Acute toxicity to aquatic invertebrates | Daphnia sp. (water flea) | EC50 > 90 mg/L | 48 hours | EG 84/449 |
| Acute toxicity to algae/aquatic plants | Scenedesmus subspicatus | ErC50 > 161 mg/L | 72 hours | 88/302/EC |

Experimental Protocols

The toxicity data presented are primarily derived from standardized OECD (Organisation for Economic Co-operation and Development) guidelines for the testing of chemicals. A generalized workflow for an acute oral toxicity study based on OECD Guideline 401 is described below.





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